

N-(2-Carboxyphenyl)Phthalimide literature review

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Compound of Interest

Compound Name: *N*-(2-Carboxyphenyl)Phthalimide

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An In-depth Technical Guide to **N-(2-Carboxyphenyl)Phthalimide**

Abstract

N-(2-Carboxyphenyl)Phthalimide, a notable derivative of phthalimide, serves as a significant building block in organic synthesis and medicinal chemistry. Its unique structure, featuring a stable phthalimide core linked to a carboxyphenyl group, provides a versatile scaffold for creating more complex molecules. This document provides a comprehensive review of **N-(2-Carboxyphenyl)Phthalimide**, detailing its chemical and physical properties, established synthesis protocols, and key chemical reactions. It is intended as a technical guide for researchers, scientists, and professionals in drug development, offering a consolidated resource on the compound's characteristics and applications as a precursor for potentially bioactive molecules.

Nomenclature and Chemical Identifiers

N-(2-Carboxyphenyl)Phthalimide is known by several names and is cataloged under various chemical identifiers. This data is crucial for accurate sourcing and regulatory compliance.

Identifier Type	Value
IUPAC Name	2-(1,3-Dioxisoindolin-2-yl)benzoic acid[1][2]
Synonyms	N-Phthaloylanthranilic acid, 2-Phthalimidobenzoic acid[2][3]
CAS Number	41513-78-4[1][2][3][4][5][6]
Molecular Formula	C ₁₅ H ₉ NO ₄ [1][2][3][4][5]
PubChem CID	269700[2]

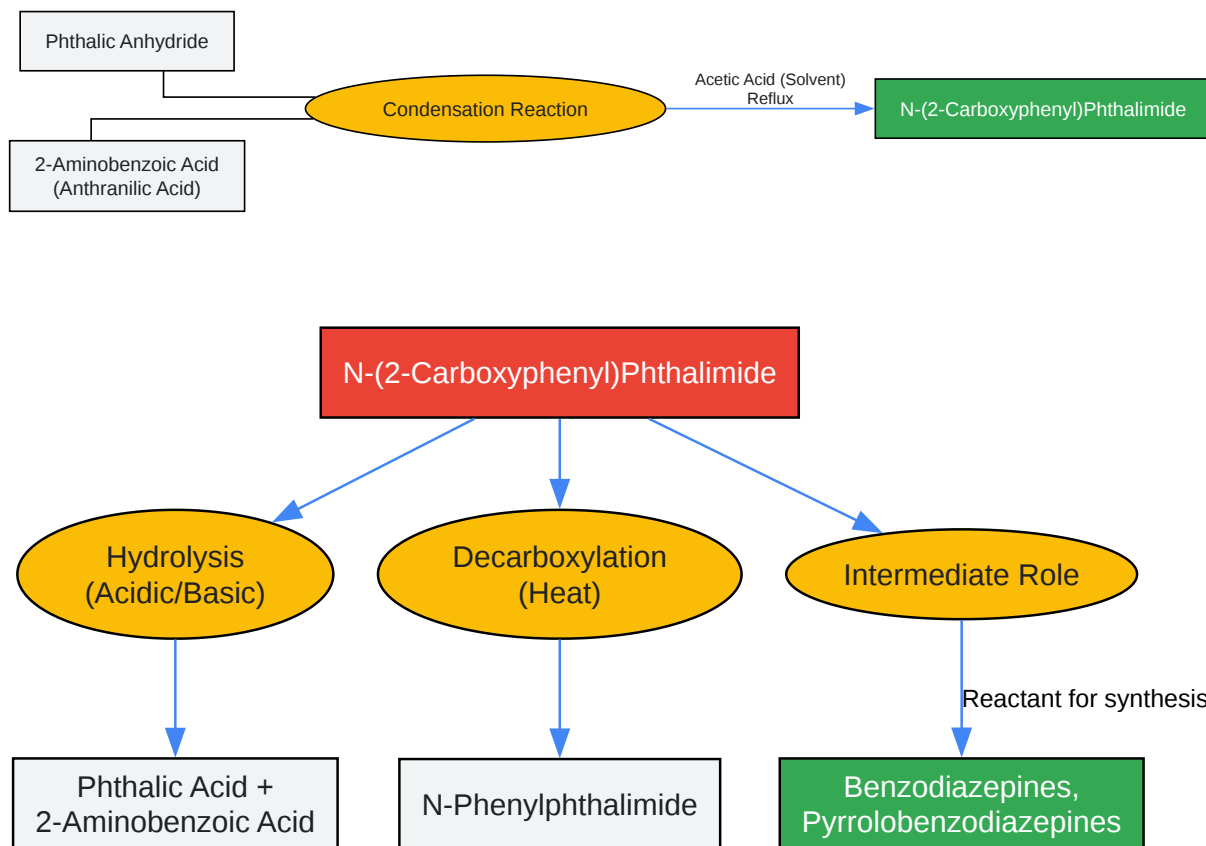
Physicochemical Properties

The physicochemical properties of **N-(2-Carboxyphenyl)Phthalimide** are well-documented, providing insight into its stability, solubility, and handling characteristics.

Property	Value
Molecular Weight	267.24 g/mol [1][2][3][5]
Exact Mass	267.05315777 Da[1][2][4]
Melting Point	218-220 °C[1][3][4][5]
Boiling Point	494.2 °C (Predicted)[1][3][5]
Density	1.490 g/cm ³ (Predicted)[3][4]
pKa	3.44 (Predicted)[1][3][4]
Solubility	Slightly soluble in DMSO and Methanol; Limited water solubility[1][3]
Appearance	Solid; Pale Orange to Light Orange[3]

Synthesis and Experimental Protocols

The primary and most common method for synthesizing **N-(2-Carboxyphenyl)Phthalimide** is the direct condensation of phthalic anhydride with 2-aminobenzoic acid (anthranilic acid).[1] This reaction forms the stable imide ring structure.



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